Application Notes and Protocols for the Total Synthesis of (+)-Asperazine

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Compound of Interest

Compound Name: *Asperazine*

Cat. No.: *B1251591*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

(+)-**Asperazine** is a structurally complex dimeric diketopiperazine alkaloid isolated from the fungus Aspergillus niger. Its unique architecture, characterized by a highly congested quaternary carbon stereocenter, has made it a compelling target for total synthesis. This document provides detailed application notes and protocols on the methodologies developed for the total synthesis of (+)-**asperazine**, primarily focusing on the key strategies reported by the research groups of Movassaghi and Overman. These approaches offer valuable insights into the construction of complex molecular frameworks and the strategic application of modern synthetic methods.

I. Movassaghi's Enantioselective Synthesis via Late-Stage Friedel-Crafts Union

This methodology is distinguished by its convergent and concise nature, featuring a late-stage C3–C8′ Friedel–Crafts union of two complex polycyclic diketopiperazine fragments. This

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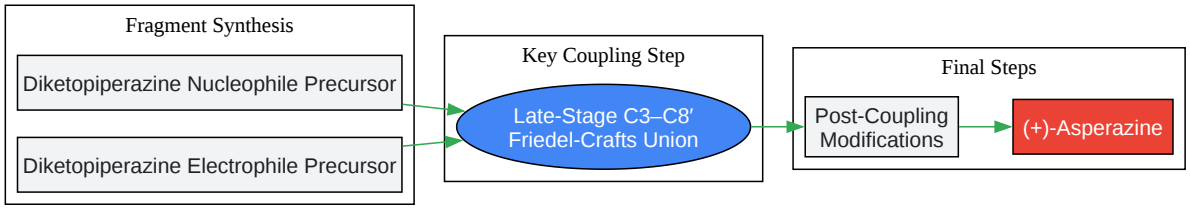
strategy efficiently assembles the challenging quaternary stereocenter in the final stages of the synthesis.[1][2][3]

Logical Flow of the Synthetic Strategy



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Caption: Movassaghi's convergent synthetic strategy for (+)-**asperazine**.

Quantitative Data Summary

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Step	Reactants	Reagents and Conditions	Product	Yield (%)	Ref.
Friedel-Crafts Coupling	Bromide (+)-18a, Indoline (+)-30a	$AgSbF_6$, 2,6-di-tert-butyl-4-methylpyridine (DTBMP), nitroethane	C3–C8′ coupled product	~5-10	[3]
Improved Friedel-Crafts	Bromide (+)-18a, Indoline (+)-30a	Silver(I) hexafluoroantimonate, nitroethane	C3–C8′ coupled product	5-10	[3]
Hydrodehalogenation	Bis-chlorinated dimer (+)-31b	-	Silyl ether (+)-32b	84	[3]
Desilylation	Silyl ether (+)-32b	Tetrabutylammonium fluoride	Alcohol (+)-33b	91	[3]
Reduction-Ring Opening	Alcohol (+)-33b	Methanesulfonic acid, triethylsilane	Indole (+)-2	73	[3]
C3–N1' Heterodimerization	endo-Tetracycles (+)-20/(+)-21, exo-Tetracycle (−)-15	$AgSbF_6$, 2,6-di-tert-butyl-4-methylpyridine (DTBMP), $EtNO_2$, 65 °C	(−)-22 / (−)-23	50 / 46	[4]
Reductive Ring-Opening	Dimeric diketopiperazines (−)-22 / (−)-23	TASF, MeCN; then MsOH, Et_3SiH, CH_2Cl_2	(−)-25 / (−)-26	83 / 65	[4]

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Final Reduction	Heterodimers (−)-25 / (−)-26	10% Pd/C, HCO_2NH_4, Et_3N, MeOH, 65 °C	(+)-Asperazine A (1) / (+)-Pestalazine B (2)	75 / 73	[4]

Experimental Protocols

Protocol 1: Late-Stage C3–C8′ Friedel-Crafts Union

- To a solution of the indoline nucleophile (+)-30a in nitroethane, add 2,6-di-tert-butyl-4-methylpyridine (DTBMP).
- In a separate flask, prepare a solution of the bromide electrophile (+)-18a and silver(I) hexafluoroantimonate in nitroethane.
- Add the electrophile solution to the nucleophile solution at the specified reaction temperature.
- Monitor the reaction by TLC or LC-MS until consumption of the starting materials.
- Upon completion, quench the reaction and perform an aqueous workup.
- Purify the crude product by column chromatography to yield the C3–C8′ coupled product.

Protocol 2: Reductive Ring-Opening

- Dissolve the dimeric diketopiperazine (e.g., (−)-22) in acetonitrile.
- Add tris(dimethylamino)sulfonium difluorotrimethylsilicate (TASF) and stir at room temperature.
- After completion of the desilylation, remove the solvent under reduced pressure.
- Dissolve the residue in dichloromethane and add methanesulfonic acid followed by triethylsilane.
- Stir the reaction mixture at room temperature until the ring-opening is complete.

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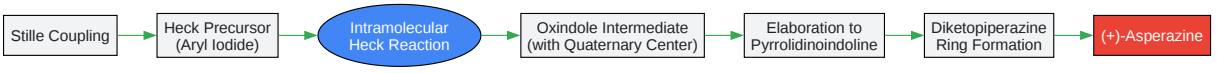
- Quench the reaction, perform an aqueous workup, and purify the product by chromatography.

II. Overman's Synthesis via Diastereoselective Intramolecular Heck Reaction

This pioneering total synthesis of (+)-**asperazine** established the absolute configuration of the natural product. The key feature of this lengthy synthesis is the construction of the congested quaternary stereocenter via a diastereoselective intramolecular Heck reaction.[5][6][7][8]

Workflow for the Key Heck Reaction and Subsequent Transformations



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Caption: Overman's synthetic workflow for (+)-**asperazine**.

Quantitative Data Summary

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Step	Reactants	Reagents and Conditions	Product	Yield (%)	Ref.
Intramolecular Heck Reaction	Aryl iodide precursor	$Pd_2(dba)_3 \cdot CHCl_3$ (10 mol%), (2-furyl)$_3$P, PMP, DMA, 90 °C	Oxindole 42	66	[5][7]
Pyrrolidine Ring Formation	Acetonide-protected precursor 14	1 N HCl; then $(Boc)_2O$; then $LiEt_3BH$; then ethereal HCl	Diol 16	-	[8]
Diketopiperazine Formation	Tetrapeptide 17	Formic acid; then AcOH, n-BuOH, 120 °C	(+)-Asperazine (1)	59	[8]

Note: PMP = 1,2,2,6,6-pentamethylpiperidine; DMA = N,N-dimethylacetamide.

Experimental Protocols

Protocol 3: Diastereoselective Intramolecular Heck Reaction

- To a solution of the aryl iodide precursor in N,N-dimethylacetamide (DMA), add 1,2,2,6,6-pentamethylpiperidine (PMP) and tri(2-furyl)phosphine.
- Degas the solution with argon or nitrogen.
- Add tris(dibenzylideneacetone)dipalladium(0)-chloroform adduct ($Pd_2(dba)_3 \cdot CHCl_3$).
- Heat the reaction mixture to 90 °C and monitor by TLC or LC-MS.
- Upon completion, cool the reaction to room temperature and dilute with an appropriate solvent.

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- Perform an aqueous workup and purify the crude product by silica gel chromatography to afford the oxindole product.

Protocol 4: Diketopiperazine Formation

- Treat the tetrapeptide precursor with formic acid to remove the Boc protecting groups.
- After removal of the formic acid under reduced pressure, dissolve the residue in n-butanol containing acetic acid.
- Heat the solution to reflux (approximately 120 °C) to effect cyclization to the diketopiperazines.
- Monitor the reaction for the formation of the product.
- Upon completion, cool the reaction mixture and remove the solvent in vacuo.
- Purify the residue by chromatography to yield (+)-**asperazine**.

Conclusion:

The total syntheses of (+)-**asperazine** by the Movassaghi and Overman groups highlight two distinct and powerful strategies for the construction of complex, sterically hindered natural products. Movassaghi's late-stage C-C and C-N bond-forming strategies offer a highly convergent and efficient route, while Overman's approach demonstrates the utility of the intramolecular Heck reaction for the stereocontrolled formation of quaternary centers. These methodologies and the accompanying protocols provide a valuable resource for synthetic chemists engaged in natural product synthesis and the development of novel synthetic methods.

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